

The Multifaceted Biological Activities of N-Phenylmaleamic Acid Derivatives: A Technical Guide

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Compound of Interest

Compound Name: *N-Phenylmaleamic acid*

Cat. No.: *B147418*

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Introduction

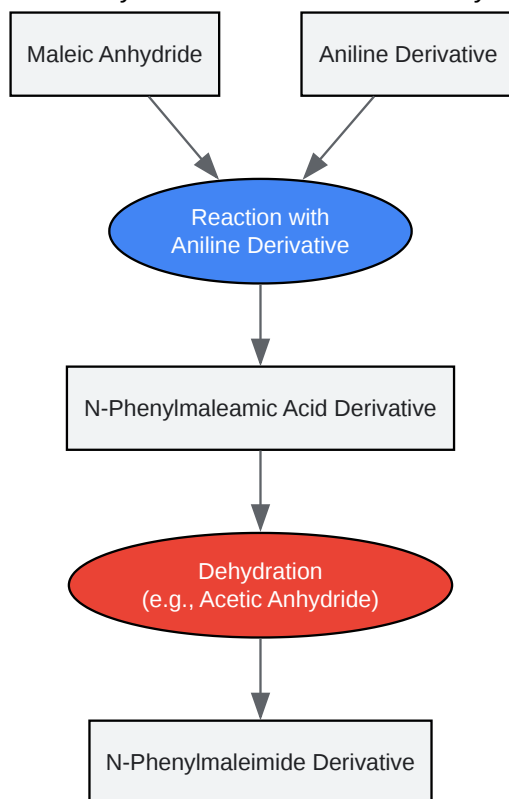
N-Phenylmaleamic acid and its derivatives represent a versatile class of organic compounds demonstrating a broad spectrum of biological activities. These molecules, characterized by a core structure resulting from the reaction of maleic anhydride with aniline or its substituted analogues, have garnered significant interest in medicinal chemistry and drug development. Their reported activities span antimicrobial, antifungal, anti-inflammatory, and anticancer properties, positioning them as promising scaffolds for the development of novel therapeutic agents. This technical guide provides an in-depth overview of the synthesis, biological evaluation, and mechanistic insights into the activities of **N-Phenylmaleamic acid** derivatives.

Synthesis of N-Phenylmaleamic Acid Derivatives

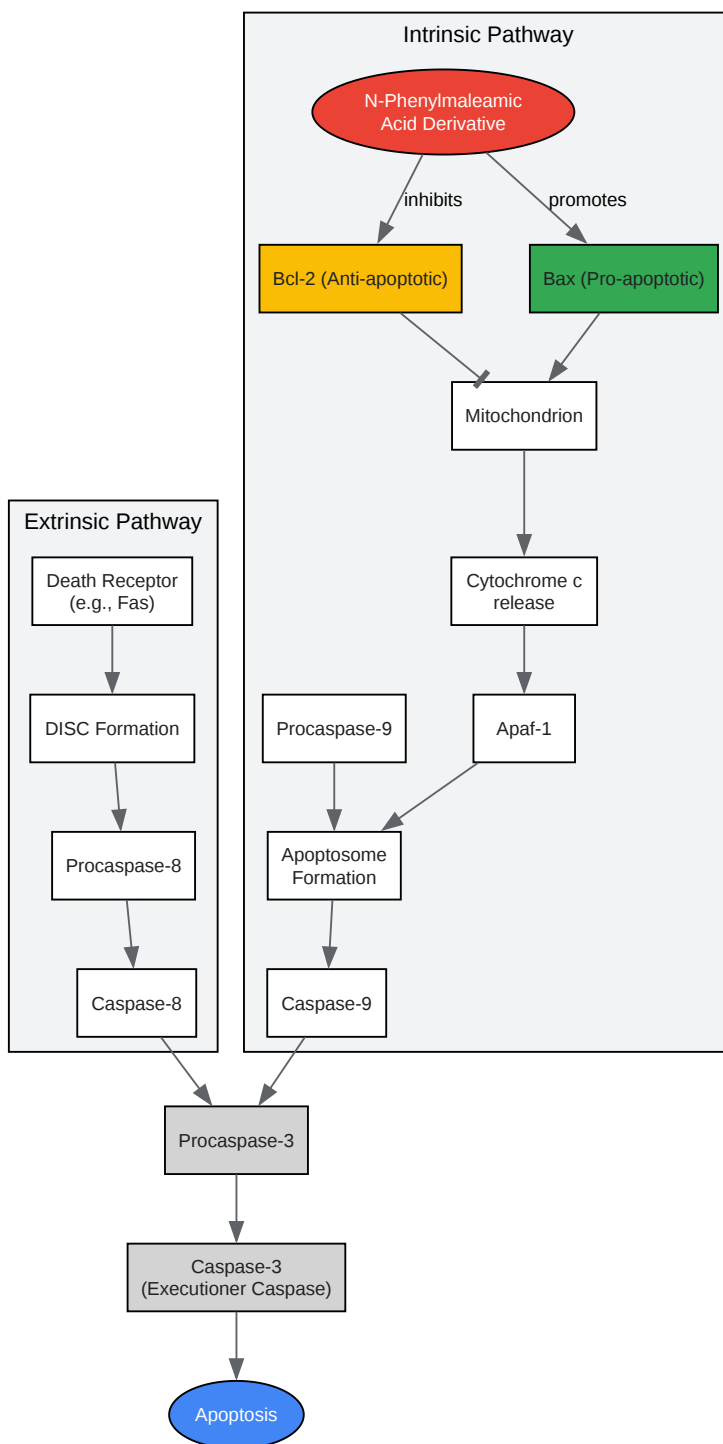
The synthesis of **N-Phenylmaleamic acid** is a straightforward and high-yielding reaction, typically involving the nucleophilic acyl substitution of maleic anhydride with a primary aromatic amine (aniline or a derivative)[1]. The resulting amic acid can then be cyclized to the corresponding N-phenylmaleimide, often through dehydration using agents like acetic anhydride and sodium acetate.

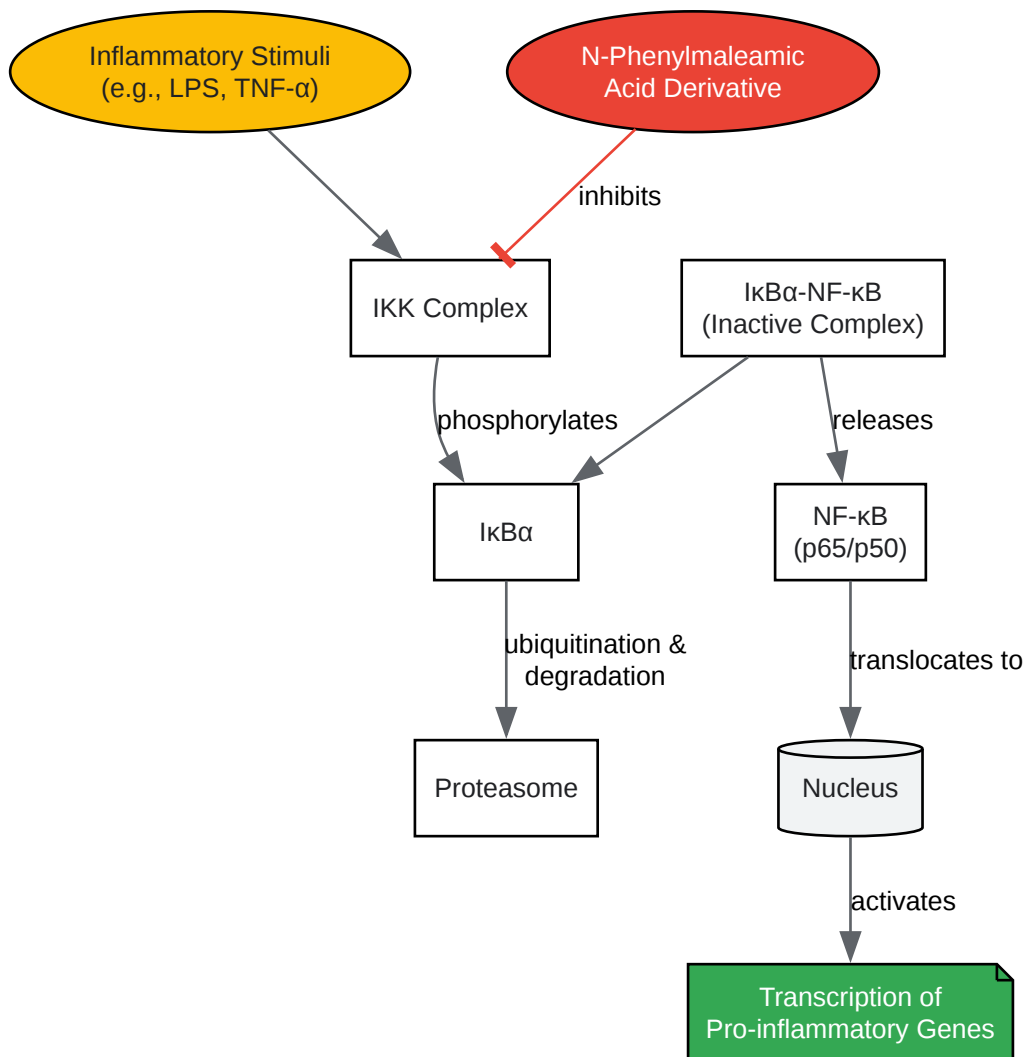
General Synthetic Workflow

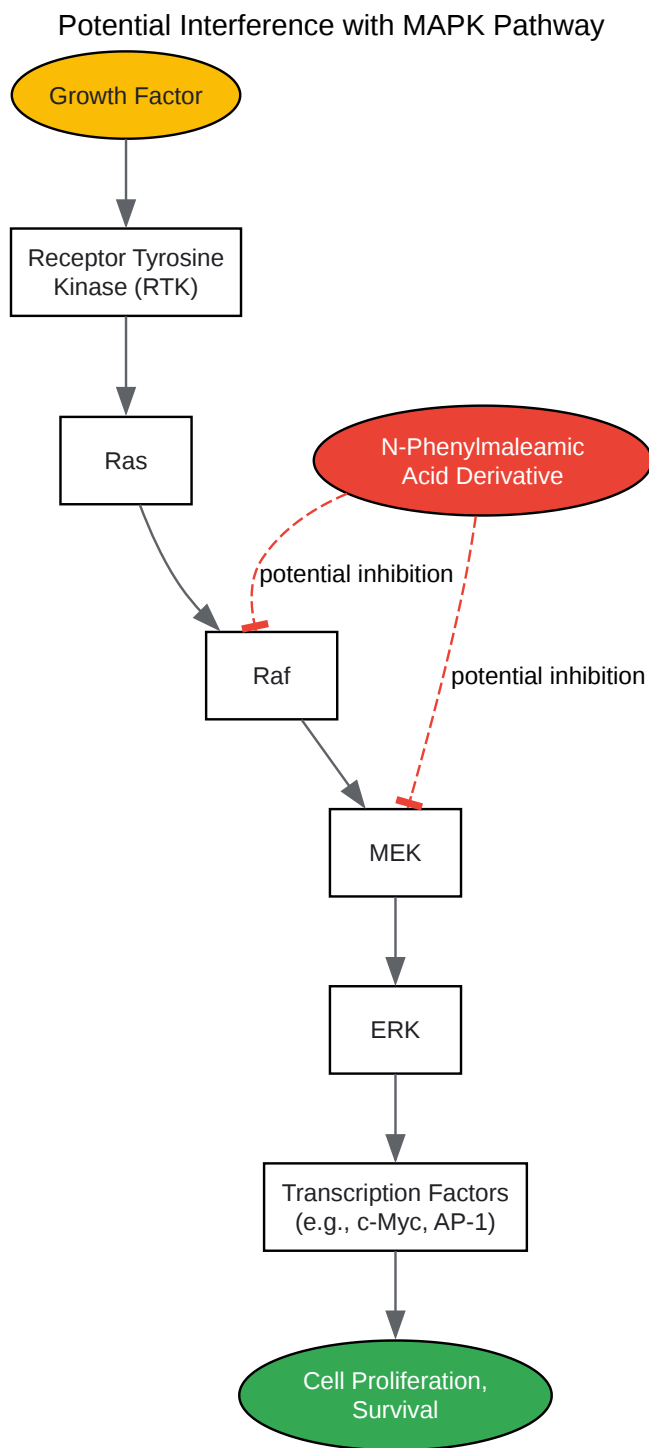
General Synthesis of N-Phenylmaleamic Acid and N-Phenylmaleimide Derivatives



Proposed Apoptotic Pathway for N-Phenylmaleamic Acid Derivatives



Proposed NF- κ B Inhibition by N-Phenylmaleamic Acid Derivatives



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References

- 1. ijper.org [ijper.org]
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